

Personal protective equipment for handling 2-Methyloctacosane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyloctacosane

Cat. No.: B072815

[Get Quote](#)

Essential Safety and Handling Guide for 2-Methyloctacosane

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **2-Methyloctacosane**, a long-chain branched alkane.

Chemical and Physical Properties

2-Methyloctacosane is a saturated hydrocarbon.^[1] At room temperature, it exists as a colorless, odorless solid.^[1] It possesses low volatility and is very hydrophobic, meaning it is practically insoluble in water but soluble in organic solvents.^{[1][2]}

Property	Value	Source
Molecular Formula	C29H60	[3][4]
Molecular Weight	408.79 g/mol	[2]
Melting Point	43.7 °C (estimate)	[3]
Boiling Point	413.9 °C at 760 mmHg	[3]
Flash Point	158.8 °C	[3]
Vapor Pressure	1.11E-06 mmHg at 25°C	[3]
Density	0.805 g/cm ³	[3]

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **2-Methyloctacosane** is limited, the primary hazards associated with long-chain alkanes are generally low.[5] However, adherence to standard laboratory safety protocols is crucial. The following personal protective equipment is recommended to minimize exposure and ensure safety.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US) approved.[5]
Skin Protection	Impervious, flame-retardant clothing or lab coat. Chemical-resistant gloves (e.g., nitrile).	Appropriate for the tasks being performed.
Respiratory Protection	Generally not required under normal use with adequate ventilation. If dust or aerosols are generated, or if exposure limits are exceeded, a full-face respirator is recommended.	NIOSH approved.[5]

Operational Plan: Handling and Storage

Handling:

- Handle in a well-ventilated area to avoid the formation of dust.[6]
- Avoid contact with skin and eyes.[6]
- Take precautionary measures against static discharge.[7]
- Use non-sparking tools.[6]
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.[7]
- Keep containers tightly closed when not in use.[7]
- Store away from strong oxidizing agents.[8]

First-Aid Measures

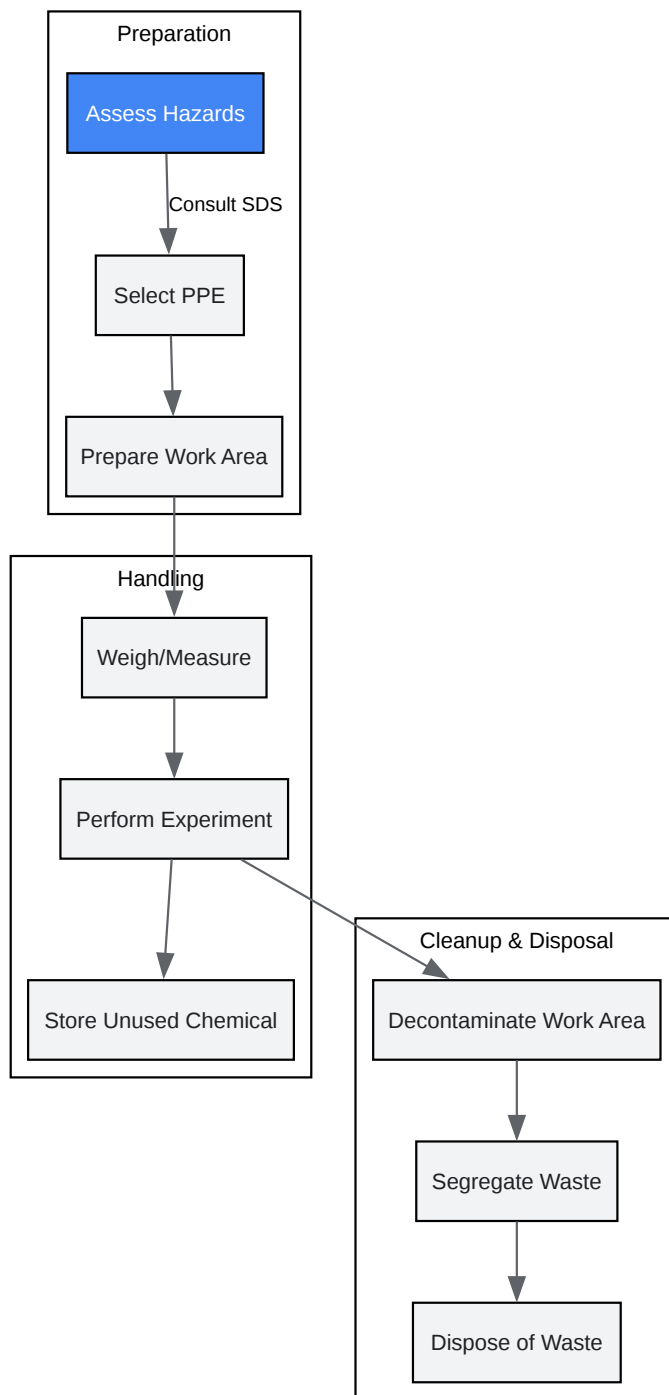
Exposure Route	First-Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen.
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and consult a physician.

Disposal Plan

Dispose of **2-Methyloctacosane** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains.^[6] Waste should be collected in suitable, closed containers for disposal.^[6]

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 2-Methyloctacosane

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **2-Methyloctacosane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 1560-98-1: 2-Methyloctacosane | CymitQuimica [cymitquimica.com]
- 2. Cannabis Compound Database: Showing Compound Card for 2-Methyloctacosane (CDB000167) [cannabisdatabase.ca]
- 3. 2-Methyloctacosane | lookchem [lookchem.com]
- 4. 2-Methyloctacosane | C29H60 | CID 519147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Methyloctacosane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072815#personal-protective-equipment-for-handling-2-methyloctacosane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com